

Solubility of 3-Nitro-1H-pyrazole-4-carbonitrile: A Technical Guide

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Compound of Interest

Compound Name: 3-Nitro-1H-pyrazole-4-carbonitrile

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide addresses the solubility of **3-Nitro-1H-pyrazole-4-carbonitrile**, a heterocyclic organic compound of interest in medicinal chemistry and drug discovery. Due to its functionalized pyrazole scaffold, this molecule serves as a versatile intermediate in the synthesis of diverse compound libraries.^[1] A thorough review of available scientific literature and chemical databases reveals a notable absence of quantitative solubility data for this specific compound. This guide, therefore, provides a comprehensive overview of the predicted solubility characteristics based on related analogs, a detailed experimental protocol for determining solubility via the gravimetric method, and a proposed synthetic pathway for its preparation. This information is intended to equip researchers with the necessary tools and methodologies to ascertain the solubility of **3-Nitro-1H-pyrazole-4-carbonitrile** in various solvents, a critical parameter for its application in research and development.

Introduction

3-Nitro-1H-pyrazole-4-carbonitrile (CAS No. 39205-87-3) is a small molecule featuring a pyrazole ring functionalized with both a nitro group and a nitrile group.^[1] This unique arrangement of reactive sites makes it a valuable building block for the synthesis of more complex molecules, particularly in the fields of pharmaceutical and agrochemical research.^[1] The pyrazole core is a common motif in many biologically active compounds.^[1] Understanding

the solubility of this intermediate is paramount for its effective use in reaction chemistry, purification processes, and formulation development.

This document serves as a practical guide for researchers. While specific experimental solubility data for **3-Nitro-1H-pyrazole-4-carbonitrile** is not readily available in the public domain, this guide provides the foundational knowledge to determine these values empirically.

Physicochemical Properties and Predicted Solubility

A summary of the key physicochemical properties of **3-Nitro-1H-pyrazole-4-carbonitrile** is presented below.

Property	Value/Information	Source
CAS Number	39205-87-3	[1]
Molecular Formula	C ₄ H ₂ N ₄ O ₂	[1]
Molecular Weight	138.08 g/mol	[1]
Physical Form	Solid or liquid	Sigma-Aldrich
Storage	Sealed in dry, room temperature	Sigma-Aldrich

Qualitative Solubility of Structural Analogs

Quantitative solubility data for **3-Nitro-1H-pyrazole-4-carbonitrile** is not available. However, data and predictions for structurally related compounds can provide an indication of its likely solubility profile. It is crucial to note that these are not direct substitutes for experimental data on the target compound.

Compound	Solvent	Solubility
4-Nitro-1H-pyrazole-3-carbonitrile	Water	Low (predicted)
DMSO	Soluble in some polar organic solvents	
3-Nitropyrazole	Methanol	Soluble
Water	Limited solubility	
Ethanol, Acetone, Chloroform	More soluble than in water	

The presence of the polar nitro and nitrile groups, along with the pyrazole ring capable of hydrogen bonding, suggests that **3-Nitro-1H-pyrazole-4-carbonitrile** is likely to be soluble in polar organic solvents. Its solubility in water is expected to be limited due to the influence of the aromatic pyrazole ring.

Experimental Protocol: Determination of Solubility by Gravimetric Method

The gravimetric method is a straightforward and reliable technique for determining the solubility of a solid solute in a solvent.^{[2][3][4]} It involves preparing a saturated solution, separating a known volume of the solution, evaporating the solvent, and weighing the remaining solute.^{[2][5]}

Materials and Apparatus

- **3-Nitro-1H-pyrazole-4-carbonitrile**
- Selected solvent(s)
- Analytical balance
- Thermostatic shaker or water bath
- Conical flasks with stoppers
- Volumetric pipette (e.g., 10 mL)

- Evaporating dish or watch glass (pre-weighed)
- Drying oven
- Filtration apparatus (e.g., syringe filters)
- Desiccator

Experimental Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **3-Nitro-1H-pyrazole-4-carbonitrile** to a conical flask containing a known volume of the chosen solvent (e.g., 50 mL). The presence of undissolved solid is essential to ensure saturation.[2]
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient time to allow it to reach equilibrium. This can take several hours. To confirm equilibrium, samples of the solution can be taken at different time points and their concentration measured; equilibrium is reached when consecutive measurements are constant.[2]
- Sample Collection:
 - Once equilibrium is reached, allow the undissolved solid to settle.
 - Carefully withdraw a precise volume of the clear supernatant using a volumetric pipette (e.g., 10 mL). It is crucial to avoid transferring any solid particles. A syringe filter can be used for this purpose.
- Gravimetric Analysis:
 - Transfer the pipetted solution into a pre-weighed evaporating dish.

- Record the total weight of the dish and the solution.
- Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute (e.g., below the compound's melting point).[2][5]
- Once the solvent is fully evaporated, transfer the dish to a desiccator to cool to room temperature.
- Weigh the dish containing the dry solute.
- Repeat the drying and weighing process until a constant weight is achieved.[2][5]

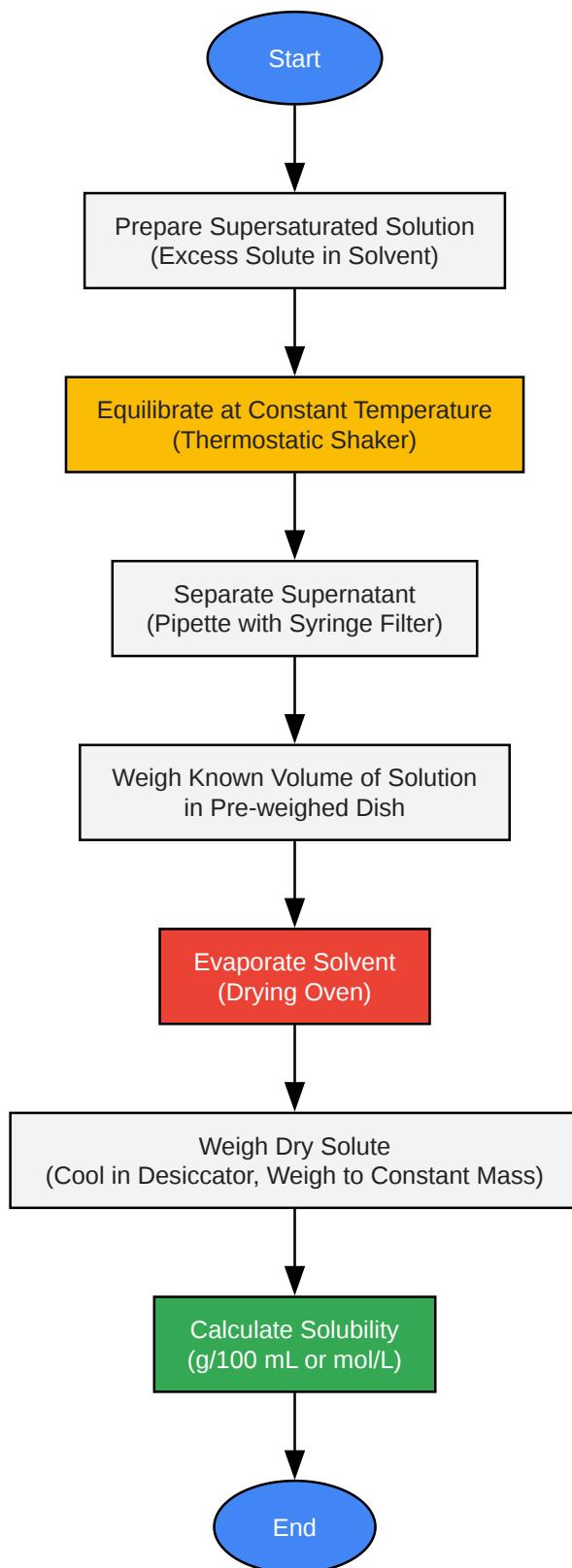
Calculation of Solubility

The solubility can be expressed in various units, such as g/100 mL or mol/L.

- Weight of the empty evaporating dish: W_1
- Weight of the dish + 10 mL of saturated solution: W_2
- Weight of the dish + dry solute: W_3
- Weight of the solute in 10 mL of solution:
 - $W_{\text{solute}} = W_3 - W_1$
- Weight of the solvent in 10 mL of solution:
 - $W_{\text{solvent}} = W_2 - W_3$
- Solubility in g/100 mL:
 - $\text{Solubility} = (W_{\text{solute}} / 10 \text{ mL}) * 100$

Visualized Workflows

Experimental Workflow for Solubility Determination

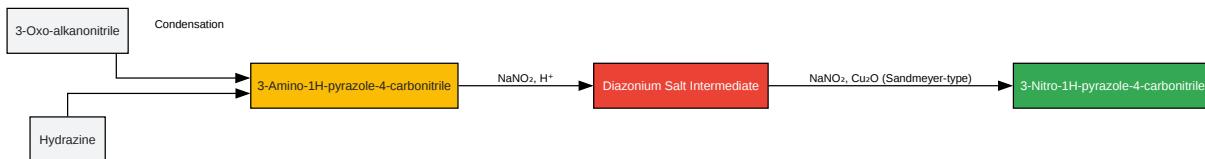


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Caption: Gravimetric method for solubility determination.

Proposed Synthesis Pathway

A plausible synthesis route for **3-Nitro-1H-pyrazole-4-carbonitrile** involves the diazotization of 3-Amino-1H-pyrazole-4-carbonitrile, followed by a Sandmeyer-type reaction to introduce the nitro group. The starting aminopyrazole can be synthesized from the condensation of a suitable precursor with hydrazine.



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Caption: Proposed synthesis of **3-Nitro-1H-pyrazole-4-carbonitrile**.

Conclusion

While quantitative solubility data for **3-Nitro-1H-pyrazole-4-carbonitrile** is currently not documented in readily accessible literature, this guide provides the necessary framework for researchers to determine this crucial parameter. The detailed gravimetric method offers a reliable and accessible approach for experimental solubility determination. The predicted solubility based on structural analogs suggests that polar organic solvents are likely to be effective. The proposed synthesis pathway provides a logical route for the preparation of this valuable chemical intermediate. The information and methodologies presented herein are intended to facilitate the effective use of **3-Nitro-1H-pyrazole-4-carbonitrile** in drug discovery and development.

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